

# Application Notes and Protocols: Cinnamyl Valerate in Fragrance and Perfumery

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## Compound of Interest

Compound Name: *Cinnamyl valerate*

Cat. No.: *B077708*

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## Introduction

**Cinnamyl valerate** is an aromatic ester known for its sweet, balsamic, and fruity aroma, making it a valuable ingredient in the fragrance and perfumery industry.<sup>[1]</sup> This document provides detailed application notes, experimental protocols, and relevant data for the effective utilization of **cinnamyl valerate** in fragrance formulations. It is intended to guide researchers and perfumers in evaluating its olfactory characteristics, performance, and stability.

## Olfactory Profile and Applications

**Cinnamyl valerate** possesses a complex and pleasant scent profile characterized by sweet, balsamic notes with distinct fruity undertones.<sup>[1]</sup> Its aroma is often described as warm and spicy, enhancing the overall fragrance profile of a composition. Due to its unique scent, **cinnamyl valerate** is incorporated into a variety of scented products, including perfumes, colognes, and personal care items.<sup>[2]</sup> In flavor applications, it can impart fruity notes.

Key Olfactory Characteristics:

- Primary Notes: Sweet, Balsamic
- Secondary Notes: Fruity, Spicy
- Blends Well With: Floral, Woody, and other Balsamic notes.<sup>[3][4]</sup>

## Quantitative Data

The following tables summarize the key physicochemical properties of **cinnamyl valerate** and the closely related cinnamyl isovalerate for comparison. This data is essential for formulation, performance prediction, and safety assessments.

Table 1: Physicochemical Properties of **Cinnamyl Valerate**

| Property          | Value  | Source              |
|-------------------|--|---------------------|
| CAS Number        | 10482-65-2                                     | <a href="#">[2]</a> |
| Molecular Formula | C <sub>14</sub> H <sub>18</sub> O <sub>2</sub> | <a href="#">[2]</a> |
| Molecular Weight  | 218.29 g/mol                                   | <a href="#">[2]</a> |
| Boiling Point     | 328.00 to 329.00 °C @ 760.00 mm Hg             | <a href="#">[2]</a> |
| Vapor Pressure    | 0.000180 mmHg @ 25.00 °C (estimated)           | <a href="#">[2]</a> |
| Flash Point       | 269.00 °F (131.67 °C) (TCC)                    | <a href="#">[2]</a> |
| logP (o/w)        | 4.212 (estimated)                              | <a href="#">[2]</a> |
| Water Solubility  | 7.167 mg/L @ 25 °C (estimated)                 | <a href="#">[2]</a> |
| Assay             | 98.00 to 100.00%                               | <a href="#">[2]</a> |

Table 2: Physicochemical Properties of Cinnamyl Isovalerate (for comparison)

| Property          | Value  | Source                                  |
|-------------------|--|---|
| CAS Number        | 140-27-2                                       | <a href="#">[5]</a> <a href="#">[6]</a> |
| Molecular Formula | C <sub>14</sub> H <sub>18</sub> O <sub>2</sub> | <a href="#">[5]</a> <a href="#">[6]</a> |
| Molecular Weight  | 218.29 g/mol                                   | <a href="#">[5]</a> <a href="#">[6]</a> |
| Boiling Point     | 313.00 to 315.00 °C @ 760.00 mm Hg             | <a href="#">[5]</a>                     |
| Vapor Pressure    | 0.000260 mmHg @ 25.00 °C<br>(estimated)        | <a href="#">[5]</a>                     |
| Flash Point       | > 212.00 °F (> 100.00 °C)<br>(TCC)             | <a href="#">[5]</a>                     |
| Specific Gravity  | 0.99200 to 0.99600 @ 25.00 °C                  | <a href="#">[5]</a>                     |
| Refractive Index  | 1.51800 to 1.52400 @ 20.00 °C                  | <a href="#">[5]</a>                     |
| Water Solubility  | 8.282 mg/L @ 25 °C<br>(estimated)              | <a href="#">[5]</a>                     |

## Experimental Protocols

### Gas Chromatography-Olfactometry (GC-O) Analysis

Objective: To identify and characterize the specific odor-active compounds in a sample of **cinnamyl valerate** and to determine their relative sensory importance.

#### Materials and Equipment:

- Gas Chromatograph (GC) with a Flame Ionization Detector (FID) and an Olfactory Detection Port (ODP)
- Capillary column suitable for fragrance analysis (e.g., DB-5 or equivalent)
- Helium carrier gas

- Sample of **cinnamyl valerate**
- Solvent for dilution (e.g., ethanol)
- Trained sensory panelists (assessors)
- Data acquisition and processing software

Protocol:

- Sample Preparation: Prepare a dilution series of the **cinnamyl valerate** sample in ethanol (e.g., 1%, 0.1%, 0.01%).
- GC Instrument Setup:
  - Install the capillary column in the GC.
  - Set the oven temperature program (e.g., start at 50°C, hold for 2 minutes, ramp to 250°C at 5°C/min, hold for 10 minutes).
  - Set the injector and detector temperatures (e.g., 250°C).
  - Set the carrier gas flow rate.
  - Split the column effluent between the FID and the ODP.
- GC-O Analysis:
  - Inject an aliquot of the prepared sample into the GC.
  - A trained panelist will sniff the effluent from the ODP and record the time, duration, and a descriptor for each odor perceived.
  - Simultaneously, the FID will record the chemical profile of the sample.
- Data Analysis:
  - Correlate the sensory data from the ODP with the chromatographic peaks from the FID.

- Identify the compounds responsible for the perceived odors using a mass spectrometer (if available) or by comparing retention times with known standards.
- Create an aromagram, which is a plot of odor intensity or detection frequency versus retention time.

## Sensory Panel Evaluation

Objective: To quantitatively and qualitatively assess the olfactory characteristics of **cinnamyl valerate** in a fragrance formulation.

Materials and Equipment:

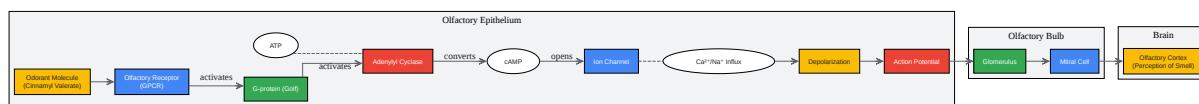
- **Cinnamyl valerate**
- Fragrance base (e.g., a simple floral or woody accord)
- Ethanol
- Glass beakers and stirring rods
- Perfumer's smelling strips
- Controlled evaluation room with good ventilation and neutral odor
- Trained sensory panel (minimum of 8-10 panelists)
- Evaluation forms or software

Protocol:

- Sample Preparation:
  - Prepare a control sample of the fragrance base in ethanol.
  - Prepare a test sample by adding a specific concentration of **cinnamyl valerate** (e.g., 1%) to the fragrance base in ethanol.
  - Allow both samples to macerate for at least 48 hours in a cool, dark place.

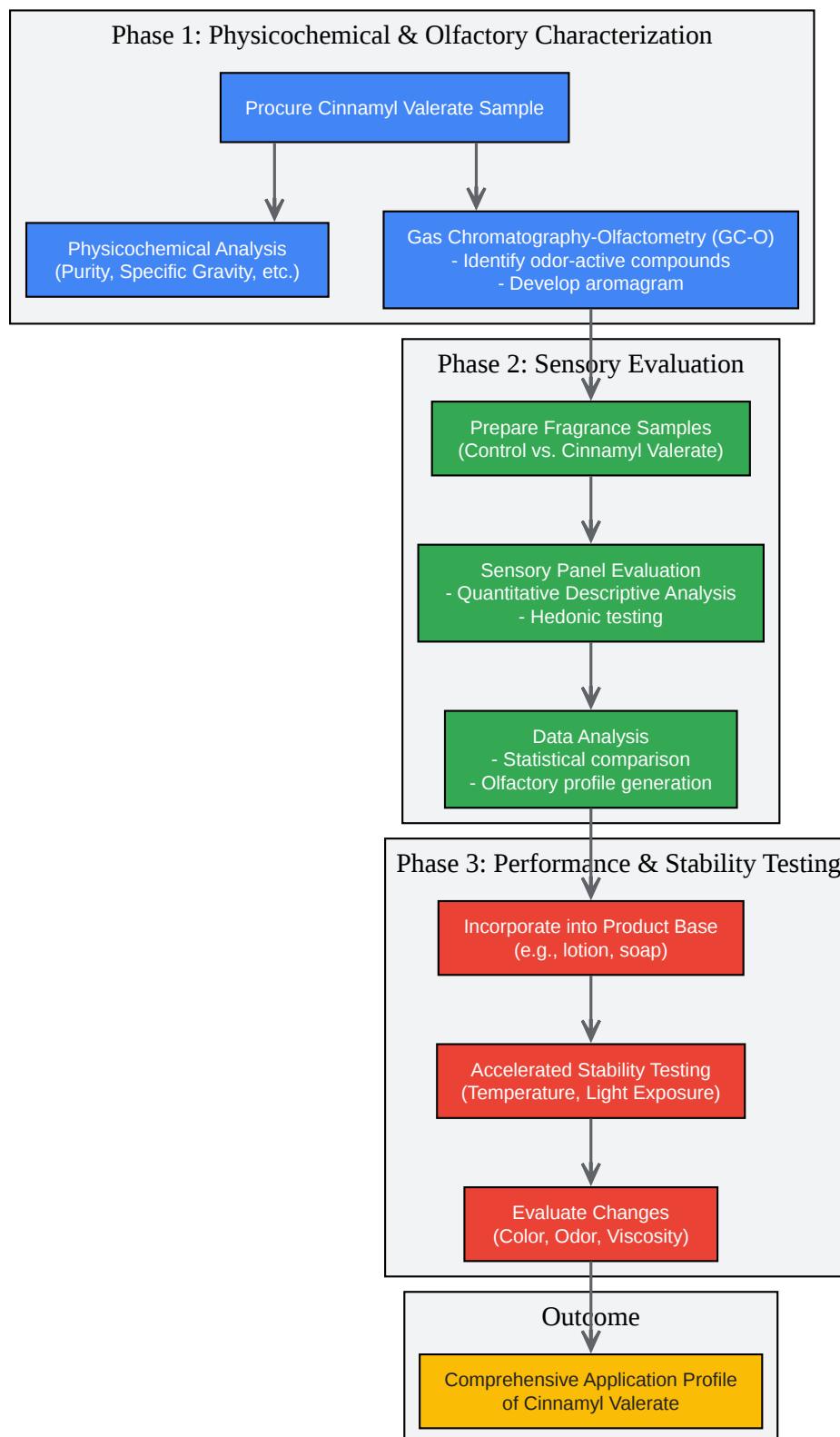
- Evaluation Procedure:
  - Dip smelling strips into the control and test samples.
  - Present the coded smelling strips to the panelists in a randomized and balanced order.
  - Instruct panelists to evaluate the samples at different time intervals (e.g., top notes at 1-2 minutes, heart notes at 15-30 minutes, and base notes after 2 hours) to assess the evolution of the fragrance.
- Data Collection:
  - Panelists will rate the intensity of various sensory attributes (e.g., sweetness, balsamic character, fruitiness, overall appeal) on a structured scale (e.g., a 10-point scale).
  - Panelists will also provide descriptive comments about the perceived aroma.
- Data Analysis:
  - Analyze the quantitative data using appropriate statistical methods (e.g., ANOVA, t-tests) to determine if there are significant differences between the control and test samples.
  - Compile and analyze the qualitative descriptors to build a comprehensive olfactory profile of the fragrance containing **cinnamyl valerate**.

## Mandatory Visualizations

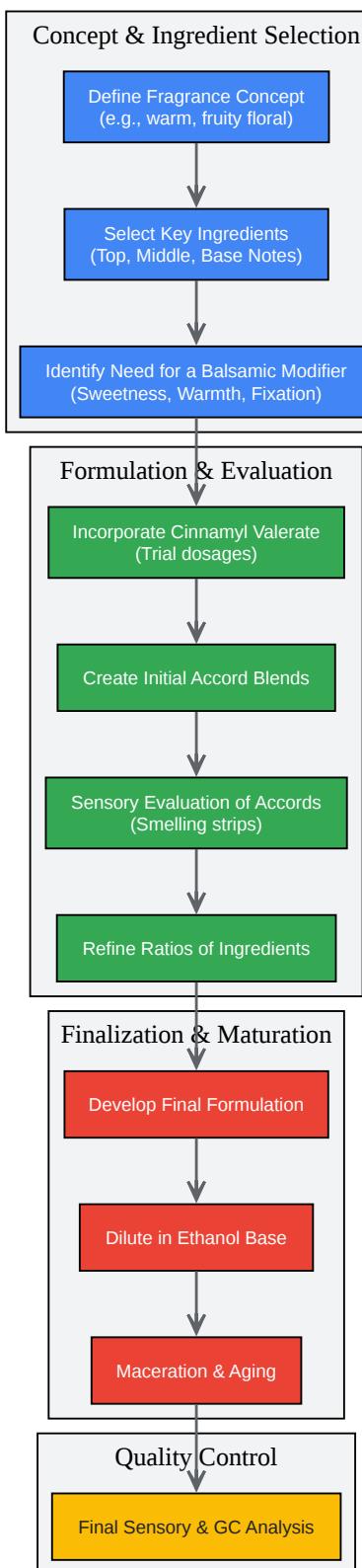


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Caption: Olfactory Signaling Pathway.

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Caption: Experimental Workflow for **Cinnamyl Valerate** Evaluation.



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Caption: Fragrance Formulation Workflow.

## Safety and Regulatory Information

**Cinnamyl valerate** and its derivatives have been evaluated for safety in flavor and fragrance applications. Cinnamyl isovalerate, a closely related substance, is listed as FEMA GRAS (Generally Recognized as Safe) with the number 2302.<sup>[7][8]</sup> As with all fragrance ingredients, it is essential to adhere to the recommended usage levels established by regulatory bodies such as the International Fragrance Association (IFRA) to ensure consumer safety. A comprehensive safety assessment of cinnamyl derivatives used as flavor ingredients has been published by the Flavor and Extract Manufacturers Association (FEMA).<sup>[9][10]</sup>

## Conclusion

**Cinnamyl valerate** is a versatile fragrance ingredient that can impart desirable sweet, balsamic, and fruity notes to a wide range of perfumery applications. Its performance and stability can be thoroughly evaluated using the detailed protocols provided in this document. The quantitative data and workflows presented herein offer a structured approach for researchers and perfumers to effectively incorporate **cinnamyl valerate** into novel and appealing fragrance creations.

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